

# An In-depth Technical Guide on the Thermochemical Properties of 3,5-Dimethylcyclohexanone

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## Compound of Interest

Compound Name: 3,5-Dimethylcyclohexanone

Cat. No.: B1585822

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This technical guide provides a comprehensive overview of the available thermochemical data for **3,5-Dimethylcyclohexanone**. It is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the physicochemical properties of this compound. This document compiles available data into a structured format, outlines detailed experimental protocols for determining key thermochemical parameters, and includes visualizations of experimental workflows.

## Physicochemical and Thermochemical Data

While specific experimental thermochemical values for **3,5-dimethylcyclohexanone** are not readily available in public databases, a summary of its known physical properties is presented below.<sup>[1][2][3][4]</sup> Furthermore, the types of thermochemical data that are typically determined for compounds of this nature are listed, though their quantified values for this specific molecule require access to specialized databases such as the NIST / TRC Web Thermo Tables.<sup>[5]</sup>

Table 1: Physical Properties of **3,5-Dimethylcyclohexanone**

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O	[2][3]
Molecular Weight	126.20 g/mol	[3][4]
Boiling Point	182.5 °C at 760 mmHg	[1]
Density	0.882 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.808 mmHg at 25 °C	[1]
Flash Point	53.8 °C	[1]

Table 2: Potentially Available Thermochemical Data for **3,5-Dimethylcyclohexanone**

The following thermochemical parameters are listed for **3,5-Dimethylcyclohexanone** in chemical databases, although their specific values are not publicly disclosed.

Thermochemical Property	Symbol
Ideal Gas Heat Capacity	C <sub>p,gas</sub>
Standard Enthalpy of Formation (gas)	$\Delta_f H^\circ_{\text{gas}}$
Standard Gibbs Free Energy of Formation	$\Delta_f G^\circ$
Enthalpy of Fusion	$\Delta_{\text{fus}} H^\circ$
Enthalpy of Vaporization	$\Delta_{\text{vap}} H^\circ$
Standard Liquid Enthalpy of Combustion	$\Delta_c H^\circ_{\text{liquid}}$

## Experimental Protocols for Thermochemical Analysis

Detailed experimental protocols for the determination of key thermochemical properties of liquid organic compounds like **3,5-dimethylcyclohexanone** are outlined below. These are generalized procedures based on established calorimetric techniques.

## Determination of the Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion is a fundamental thermochemical property that can be determined experimentally using a bomb calorimeter.

Objective: To measure the heat released during the complete combustion of a known mass of **3,5-dimethylcyclohexanone**.

Apparatus:

- Bomb calorimeter (including the bomb, bucket, and insulating jacket)
- High-precision thermometer
- Oxygen cylinder with a pressure gauge
- Crucible (platinum or stainless steel)
- Fuse wire (e.g., nickel-chromium)
- Pellet press (for solid samples, not required for liquids)
- Balance (accurate to  $\pm 0.0001$  g)
- Ignition unit

Procedure:

- **Sample Preparation:** A known mass (typically 0.5 - 1.0 g) of **3,5-dimethylcyclohexanone** is accurately weighed into a crucible.
- **Bomb Assembly:** A fuse wire of known length is connected to the electrodes of the bomb head, with the wire positioned to be in contact with the sample. A small amount of water (typically 1 mL) is added to the bottom of the bomb to saturate the internal atmosphere with water vapor.

- **Pressurization:** The bomb is sealed and purged with oxygen to remove air, then filled with high-purity oxygen to a pressure of approximately 30 atm.
- **Calorimeter Setup:** The bomb is placed in the calorimeter bucket, which is filled with a known mass of water. The calorimeter is then assembled with the stirrer and thermometer in place.
- **Temperature Equilibration:** The stirrer is started, and the temperature of the water in the bucket is recorded at regular intervals until a steady rate of temperature change is observed (the fore-period).
- **Ignition:** The sample is ignited by passing an electric current through the fuse wire.
- **Post-Ignition Temperature Monitoring:** The temperature is recorded at short intervals as it rises, and then continues to be recorded as it cools (the after-period) until a steady rate of cooling is established.
- **Data Analysis:** The corrected temperature rise is determined from the temperature-time data. The heat capacity of the calorimeter (determined from the combustion of a standard substance like benzoic acid) is used to calculate the heat released in the experiment. Corrections are made for the heat of formation of nitric acid (from residual nitrogen in the bomb) and the heat of combustion of the fuse wire.

## Determination of the Enthalpy of Vaporization

The enthalpy of vaporization can be determined calorimetrically by measuring the heat required to vaporize a known quantity of the substance.

**Objective:** To measure the heat absorbed during the vaporization of a known mass of **3,5-dimethylcyclohexanone** at a constant temperature.

**Apparatus:**

- Calorimeter with a vaporization vessel
- Heating coil
- Temperature probe

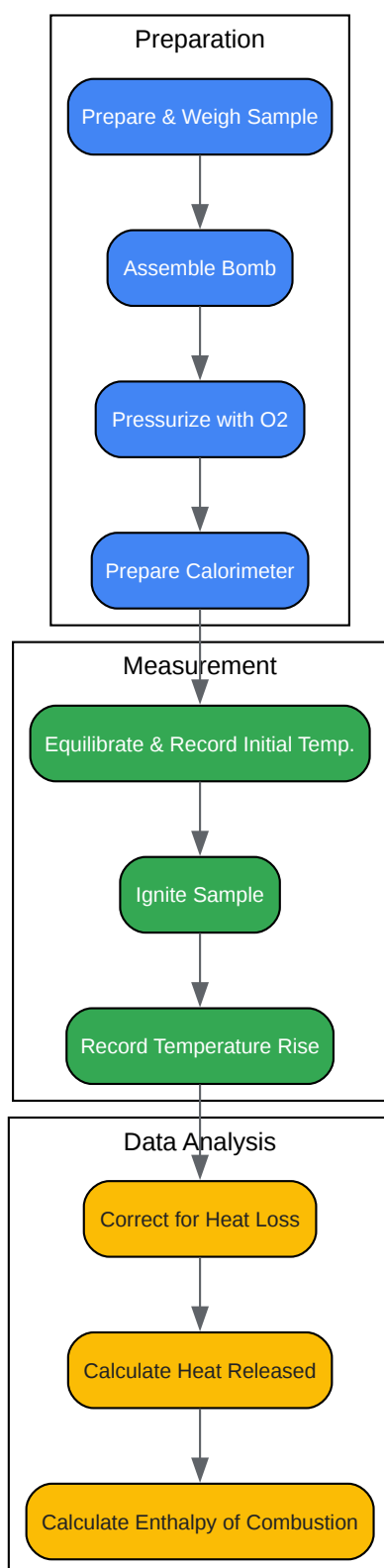
- Inert gas supply (e.g., nitrogen or argon)
- Flow meter
- Precision balance

#### Procedure:

- **Calorimeter Setup:** The calorimeter is filled with a suitable heat-transfer fluid, and the vaporization vessel containing a known mass of **3,5-dimethylcyclohexanone** is placed inside. The system is allowed to reach thermal equilibrium.
- **Vaporization:** A controlled flow of an inert gas is passed through the liquid to facilitate vaporization at a constant rate. Simultaneously, a known amount of electrical energy is supplied to the heating coil to maintain a constant temperature within the calorimeter.
- **Mass Determination:** After a specific period, the flow of inert gas and the heating are stopped. The mass of the vaporized liquid is determined by weighing the vaporization vessel again.
- **Data Analysis:** The enthalpy of vaporization is calculated from the electrical energy supplied to the heater and the mass of the substance that has been vaporized.

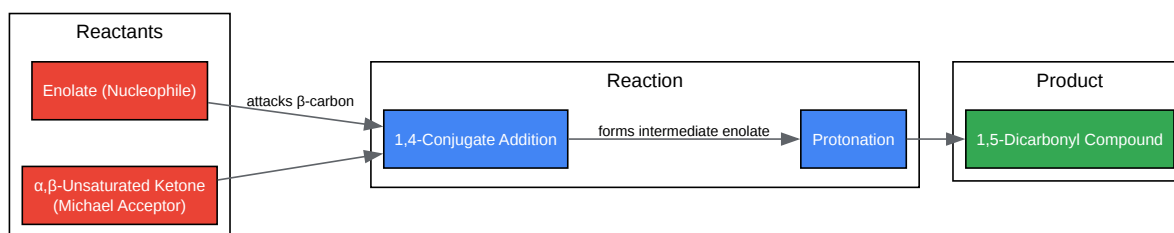
## Visualizations

The following diagrams illustrate the experimental workflow for calorimetry and a relevant reaction mechanism for ketones.



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Caption: Workflow for Bomb Calorimetry Experiment.



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Caption: General Mechanism of a Michael Addition Reaction.

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